

In-depth Technical Guide: 4,5-Dichloro-6-pyridazone-¹⁵N₂

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dichloro-6-pyridazone-15N2

Cat. No.: B564319

[Get Quote](#)

CAS Number: 1189481-89-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4,5-dichloro-6-pyridazone-¹⁵N₂, a stable isotope-labeled compound with potential applications in tuberculosis research. This document details its chemical properties, outlines a plausible synthetic pathway, presents its reported tuberculostatic activity, and discusses the general mechanism of action for related compounds.

Chemical and Physical Properties

4,5-Dichloro-6-pyridazone-¹⁵N₂ is the isotopically labeled form of 4,5-dichloro-3(2H)-pyridazinone, where both nitrogen atoms in the pyridazinone ring are the heavy isotope ¹⁵N. The incorporation of ¹⁵N allows for its use in a variety of analytical techniques, including mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, to trace the metabolic fate of the molecule in biological systems.

Property	Value	Reference
CAS Number	1189481-89-7	[1][2]
Molecular Formula	C ₄ H ₂ Cl ₂ ¹⁵ N ₂ O	[1][2]
Molecular Weight	166.96 g/mol	[1][2]
Appearance	Beige Crystalline Solid	[3]
Melting Point	204-206 °C (for unlabeled compound)	[3]
Unlabeled CAS Number	932-22-9	

Synthesis

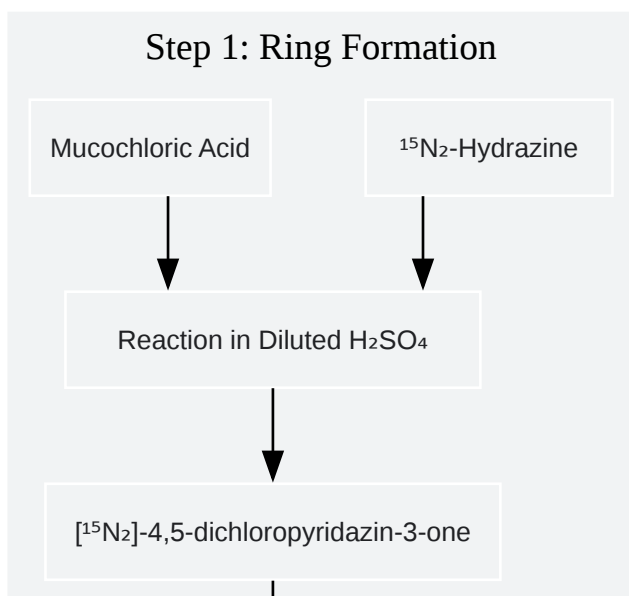
While a specific protocol for the synthesis of 4,5-dichloro-6-pyridazone-¹⁵N₂ is not readily available in the public domain, a plausible synthetic route can be inferred from the established synthesis of the unlabeled compound and general methods for isotopic labeling.

The synthesis of the unlabeled 4,5-dichloro-3(2H)-pyridazinone typically starts from mucochloric acid.[4] The key step for introducing the ¹⁵N isotopes would be the use of ¹⁵N₂-hydrazine.

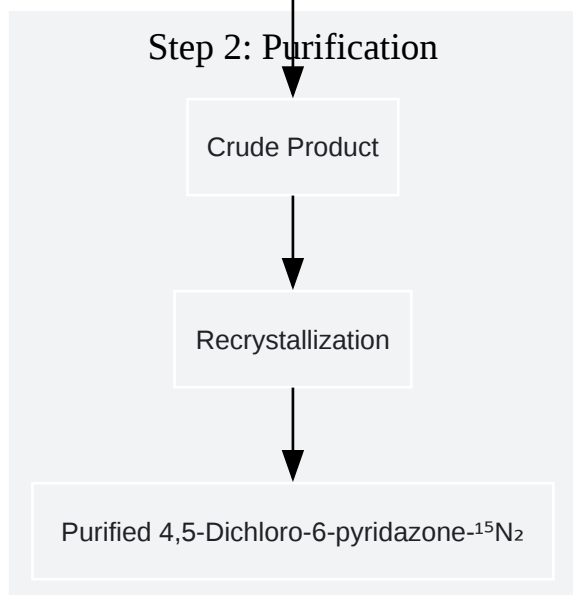
Proposed Experimental Protocol for Synthesis:

A potential synthesis workflow is outlined below. This protocol is a hypothetical adaptation for the labeled compound based on known reactions for similar structures.

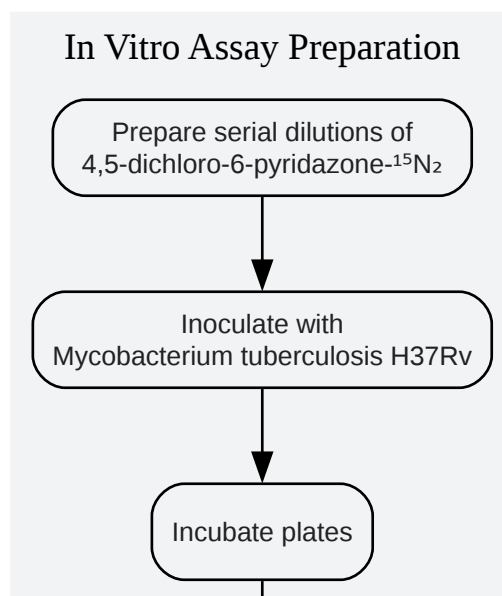
Step 1: Ring Formation



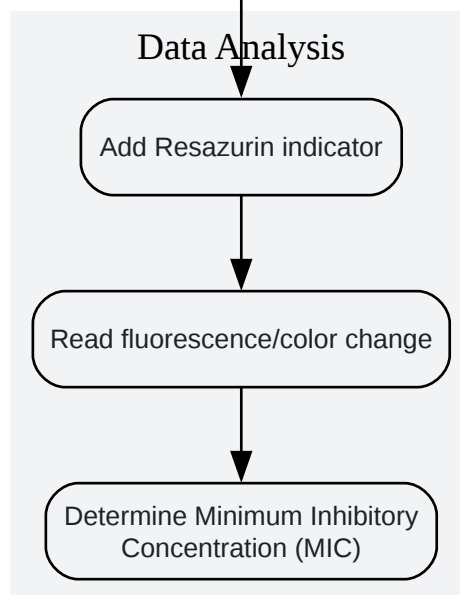
Step 2: Purification

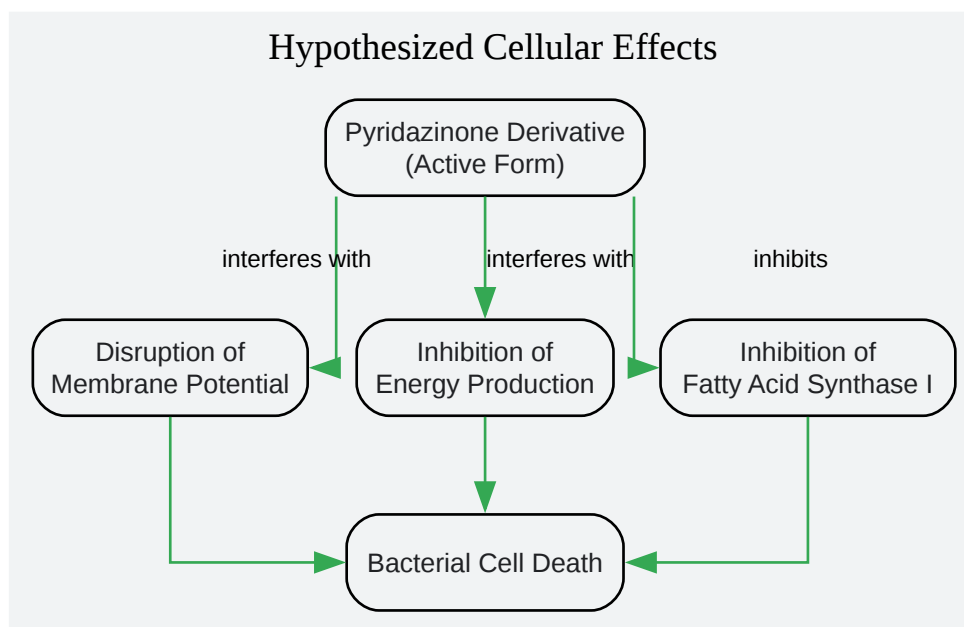


In Vitro Assay Preparation



Data Analysis





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cbijournal.com [cbijournal.com]
- 2. neuroquantology.com [neuroquantology.com]
- 3. 4,5-Dichloro-3(2H)-pyridazinone | 932-22-9 [chemicalbook.com]
- 4. sphinxsai.com [sphinxsai.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 4,5-Dichloro-6-pyridazine-¹⁵N₂]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b564319#4-5-dichloro-6-pyridazine-15n2-cas-number\]](https://www.benchchem.com/product/b564319#4-5-dichloro-6-pyridazine-15n2-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com